

Application Notes: Measuring Serum Albumin Concentration with Bromocresol Green

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Compound of Interest

Compound Name: Bromocresol Green

Cat. No.: B025135

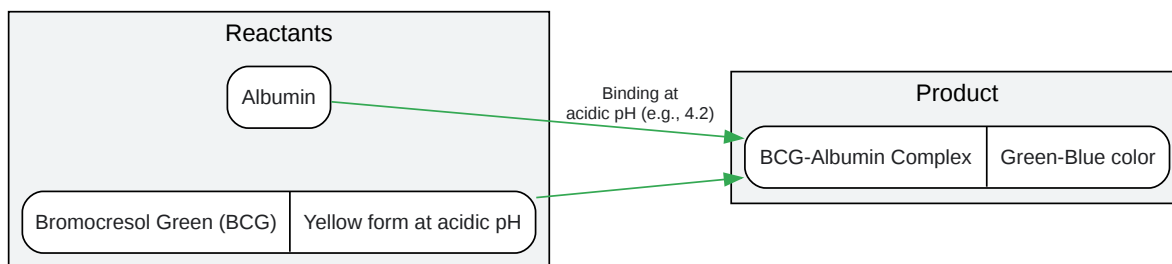
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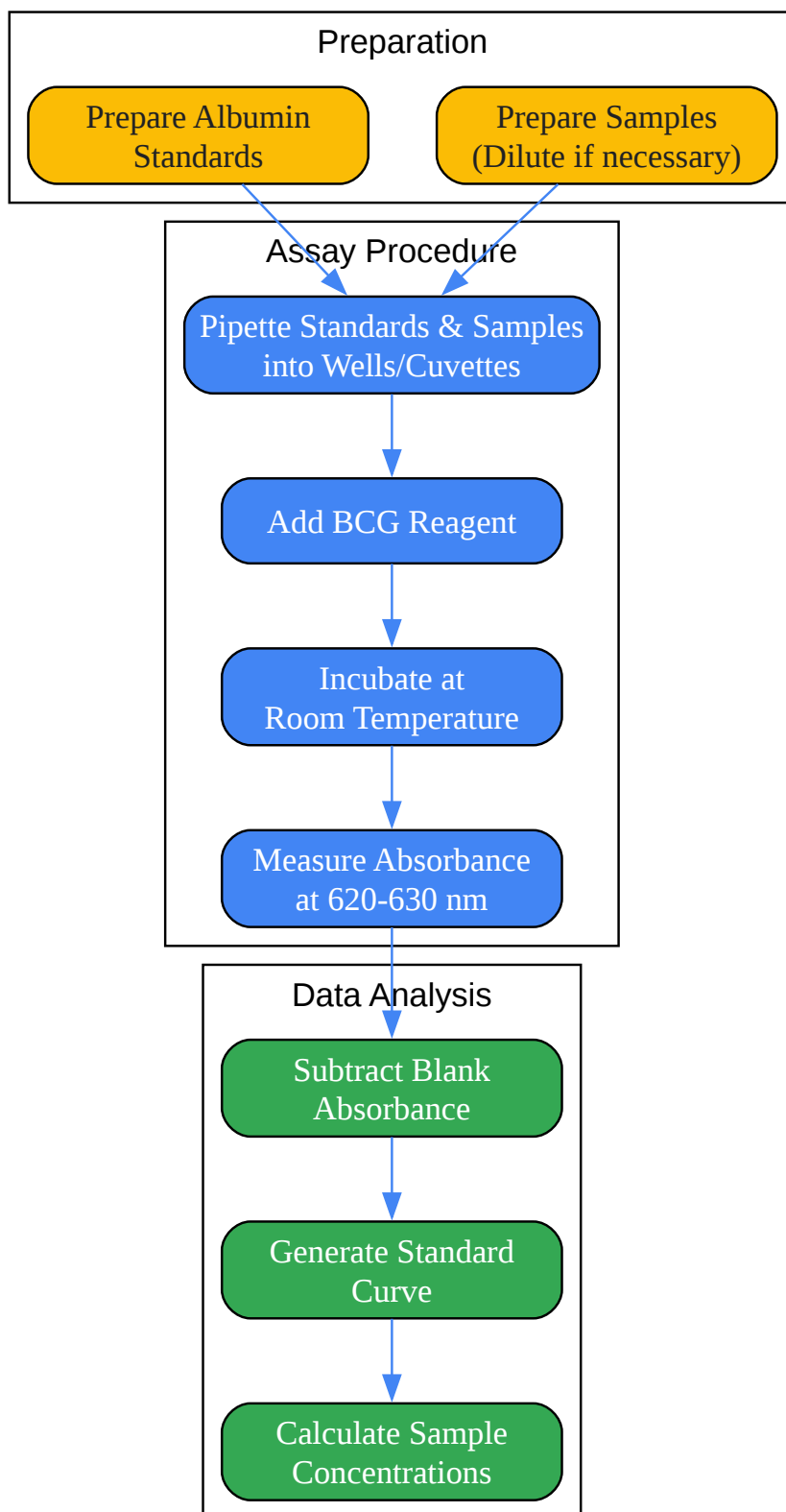
These application notes provide a comprehensive overview and detailed protocols for the determination of serum albumin concentration using the **bromocresol green** (BCG) method. This colorimetric assay is a widely used, simple, and rapid technique suitable for various biological samples, including serum and plasma.

Principle of the Method

The **bromocresol green** (BCG) assay is based on the specific binding of the anionic dye, **bromocresol green**, to albumin at an acidic pH.^{[1][2]} In an acidic buffer, BCG is in its yellow, protonated form. When albumin is present, it binds to the BCG dye, causing a conformational change in the dye molecule. This binding results in a shift of the dye's absorption maximum, leading to a color change from yellow-green to a stable green-blue complex.^{[1][2][3]} The intensity of the color produced is directly proportional to the concentration of albumin in the sample and can be quantified spectrophotometrically by measuring the absorbance at a specific wavelength, typically between 620 and 630 nm.^{[1][2][3][4]}

Diagram of the Chemical Principle





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References

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